

Synonyms and alternative names for Zirconium dinitrate oxide hydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Zirconium dinitrate oxide hydrate*

Cat. No.: *B087561*

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An In-depth Technical Guide to **Zirconium Dinitrate Oxide Hydrate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Zirconium Dinitrate Oxide Hydrate**, a versatile chemical compound with significant applications in materials science and catalysis. This document details its nomenclature, chemical and physical properties, and provides experimental protocols for its use in the synthesis of advanced materials.

Synonyms and Alternative Names

Zirconium Dinitrate Oxide Hydrate is known by a variety of names in scientific literature and commercial listings. Understanding these synonyms is crucial for effective literature searches and material sourcing.

- Zirconium(IV) dinitrate oxide hydrate[1][2][3]
- Zirconyl nitrate hydrate[2][4][5][6]
- Zirconium (IV) oxynitrate hydrate[2][4][5][6][7]
- Zirconyl dinitrate[4]
- Oxozirconium nitrate hydrate[4]

- Nitric acid oxozirconium[4]
- Zirconium dinitrate oxide[4][7]
- Zirconium, bis(nitrato-*k*O)oxo-, hydrate[2]
- oxozirconium(2+);dinitrate;hydrate[2]
- Zirconyl(IV) nitrate hydrate[8]
- Zirconium dinitrate monoxide hydrate[8]

Chemical and Physical Properties

A summary of the key quantitative data for **Zirconium Dinitrate Oxide Hydrate** is presented in the tables below for easy reference and comparison.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	14985-18-3[1][4][7]
EC Number	237-529-3[4]
PubChem CID	16211674[4]
UN Number	1477[4]

Table 2: Molecular Properties

Property	Value
Molecular Formula	ZrO(NO ₃) ₂ · <i>x</i> H ₂ O[1][3]
Molecular Weight (anhydrous)	231.23 g/mol [1][5]
IUPAC Name	oxozirconium(2+); dinitrate; hydrate[4]

Table 3: Physical Properties

Property	Value
Appearance	White powder or crystalline solid ^[5]
Solubility	Soluble in water
Melting Point	Data not available ^[5]
Boiling Point	Data not available ^[5]

Experimental Protocols

Zirconium Dinitrate Oxide Hydrate is a key precursor in the synthesis of various advanced materials. Below are detailed methodologies for some of its primary applications.

Synthesis of Zirconia (ZrO_2) Nanoparticles via Co-precipitation

This protocol describes a common chemical method for synthesizing zirconia nanoparticles using **Zirconium Dinitrate Oxide Hydrate** as the zirconium source.

Materials:

- **Zirconium dinitrate oxide hydrate** ($\text{ZrO}(\text{NO}_3)_2 \cdot x\text{H}_2\text{O}$)
- Potassium hydroxide (KOH) or Sodium hydroxide (NaOH) solution (precipitating agent)
- Deionized water
- Beakers
- Magnetic stirrer
- Centrifuge or filtration setup
- Oven/Furnace

Methodology:

- Precursor Solution Preparation: Prepare an aqueous solution of the zirconium salt (e.g., 0.1 M $\text{ZrO}(\text{NO}_3)_2 \cdot x\text{H}_2\text{O}$).
- Precipitation: While vigorously stirring the zirconium salt solution, slowly add the precipitating agent (e.g., 1 M KOH) dropwise until the pH of the solution becomes alkaline (pH 9-10). This will lead to the formation of a white precipitate of zirconium hydroxide.
- Aging: Continue stirring the mixture for a few hours to allow for the aging of the precipitate.
- Washing: Separate the precipitate from the solution by centrifugation or filtration. Wash the precipitate multiple times with deionized water to remove residual ions.
- Drying: Dry the washed precipitate in an oven at approximately 100°C to remove water.
- Calcination: To obtain crystalline zirconia, the dried powder is calcined in a furnace. The temperature will influence the crystal phase and size of the nanoparticles (e.g., 400-800°C).

Preparation of Ceria-Zirconia ($\text{CeO}_2\text{-ZrO}_2$) Mixed Oxide Catalysts

This protocol outlines the preparation of $\text{CeO}_2\text{-ZrO}_2$ mixed oxides, which are important catalytic materials, using a co-precipitation method.

Materials:

- **Zirconium dinitrate oxide hydrate** ($\text{ZrO}(\text{NO}_3)_2 \cdot x\text{H}_2\text{O}$)
- Cerium(III) nitrate hexahydrate ($\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)
- Ammonia solution (precipitating agent)
- Deionized water
- Beakers
- Hot plate with magnetic stirrer
- Filtration apparatus

- Drying oven
- Muffle furnace

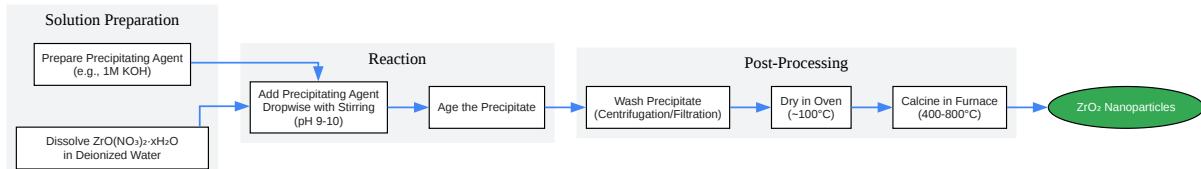
Methodology:

- Precursor Solution: Dissolve stoichiometric amounts of **Zirconium dinitrate oxide hydrate** and Cerium(III) nitrate hexahydrate in deionized water to achieve the desired Zr/Ce molar ratio.
- Co-precipitation: Heat the precursor solution to a specific temperature (e.g., 60-80°C) with constant stirring. Add ammonia solution dropwise to adjust the pH to a value that ensures the complete precipitation of both metal hydroxides (typically pH 9-10).
- Aging: Age the resulting slurry at the precipitation temperature for a defined period (e.g., 1-2 hours) to ensure homogeneity.
- Filtration and Washing: Filter the precipitate and wash it thoroughly with deionized water to remove any remaining nitrate and ammonium ions.
- Drying: Dry the filter cake in an oven at a temperature of 100-120°C overnight.
- Calcination: Calcine the dried powder in a muffle furnace at a high temperature (e.g., 500-800°C) for several hours to form the mixed oxide.

Visualizations

Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.

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Caption: Workflow for the synthesis of Zirconia (ZrO₂) nanoparticles.

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Caption: Workflow for the preparation of Ceria-Zirconia (CeO₂-ZrO₂) mixed oxide catalysts.

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- To cite this document: BenchChem. [Synonyms and alternative names for Zirconium dinitrate oxide hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b087561#synonyms-and-alternative-names-for-zirconium-dinitrate-oxide-hydrate\]](https://www.benchchem.com/product/b087561#synonyms-and-alternative-names-for-zirconium-dinitrate-oxide-hydrate)

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